

# Application Notes and Protocols for SBP-7455

## Oral Gavage Preparation

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### Compound of Interest

Compound Name: SBP-7455

Cat. No.: B2895894

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These application notes provide detailed protocols for the preparation of **SBP-7455**, a potent and orally active dual ULK1/ULK2 autophagy inhibitor, for oral gavage administration in preclinical research.[1][2][3] The information compiled is critical for ensuring consistent and effective delivery of the compound in in vivo studies.

## Compound Information

Parameter	Value	Reference
Compound Name	SBP-7455	[1]
CAS Number	1884222-74-5	[1][4]
Molecular Formula	C16H17F3N4O2	[1][4]
Molecular Weight	354.33 g/mol	[1][4]
Target	ULK1 and ULK2	[1][5]
Mechanism of Action	Inhibits the initiation of autophagy.[5]	[1][5]

## Solubility Data

**SBP-7455** exhibits varying solubility depending on the solvent. It is crucial to use fresh, anhydrous solvents, as hygroscopic solvents like DMSO can significantly impact solubility.[2][6]

Solvent	Solubility	Notes
DMSO	$\geq 125$ mg/mL (352.78 mM)	Ultrasonic assistance may be needed. Use newly opened DMSO.[1][2]
DMF	30 mg/mL	
Ethanol	1 mg/mL	
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL	
Water	Insoluble	[6]

## Oral Gavage Vehicle Formulations

Several vehicle formulations have been successfully used for the oral administration of **SBP-7455** in mice.[1][7] The choice of vehicle may depend on the desired dosing volume, concentration, and study duration.

Formulation	Composition	Achievable Concentration	Reference
Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	[1]
Formulation 2	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	[1]
Formulation 3	5% DMSO, 10% Tween-80, 85% Distilled and Deionized H2O	Used for 30 mg/kg dosing	[7]
Formulation 4	CMC-NA	≥ 5 mg/mL (Homogeneous suspension)	[6]

## Experimental Protocols

### Protocol 1: PEG300 and Saline-Based Formulation

This protocol yields a clear solution suitable for oral gavage.

Materials:

- **SBP-7455** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

- Vortex mixer

#### Procedure:

- Prepare a stock solution of **SBP-7455** in DMSO. For example, to achieve a final concentration of 2.08 mg/mL, prepare a 20.8 mg/mL stock solution in DMSO.[2]
- In a sterile tube, add the required volume of the **SBP-7455** DMSO stock solution. For 1 mL of final formulation, this would be 100 µL.
- Add 400 µL of PEG300 to the DMSO stock solution.
- Vortex the mixture thoroughly until it is a clear and homogenous solution.
- Add 50 µL of Tween-80 to the mixture.
- Vortex again to ensure complete mixing.
- Add 450 µL of saline to bring the total volume to 1 mL.
- Vortex the final solution until it is clear and ready for administration. It is recommended to use the mixed solution immediately for optimal results.[6]

## Protocol 2: Corn Oil-Based Formulation

This protocol is an alternative for a lipid-based vehicle.

#### Materials:

- **SBP-7455** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Corn oil
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

- Vortex mixer

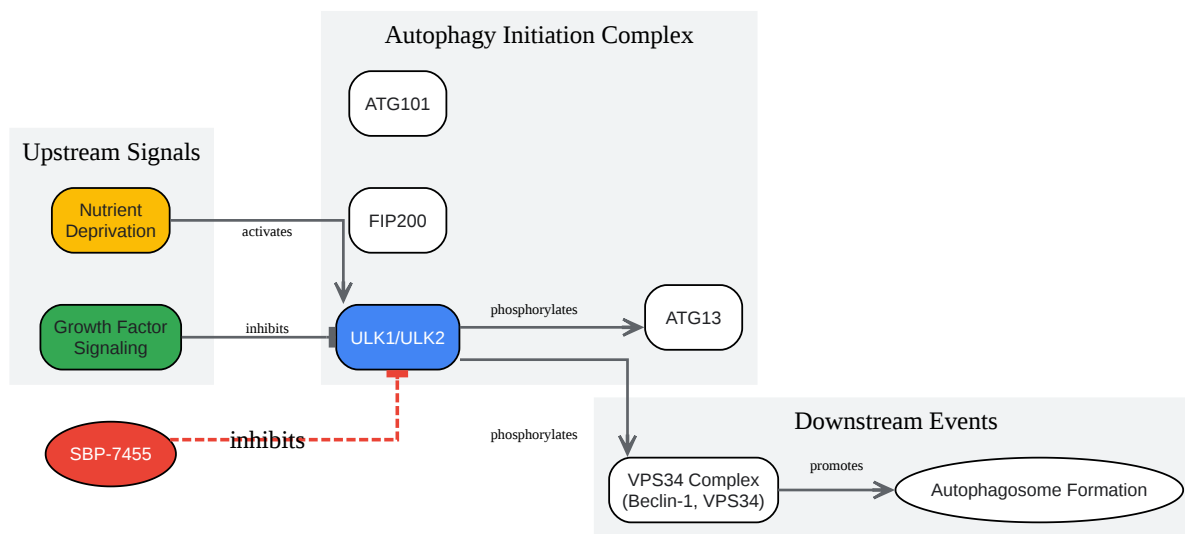
#### Procedure:

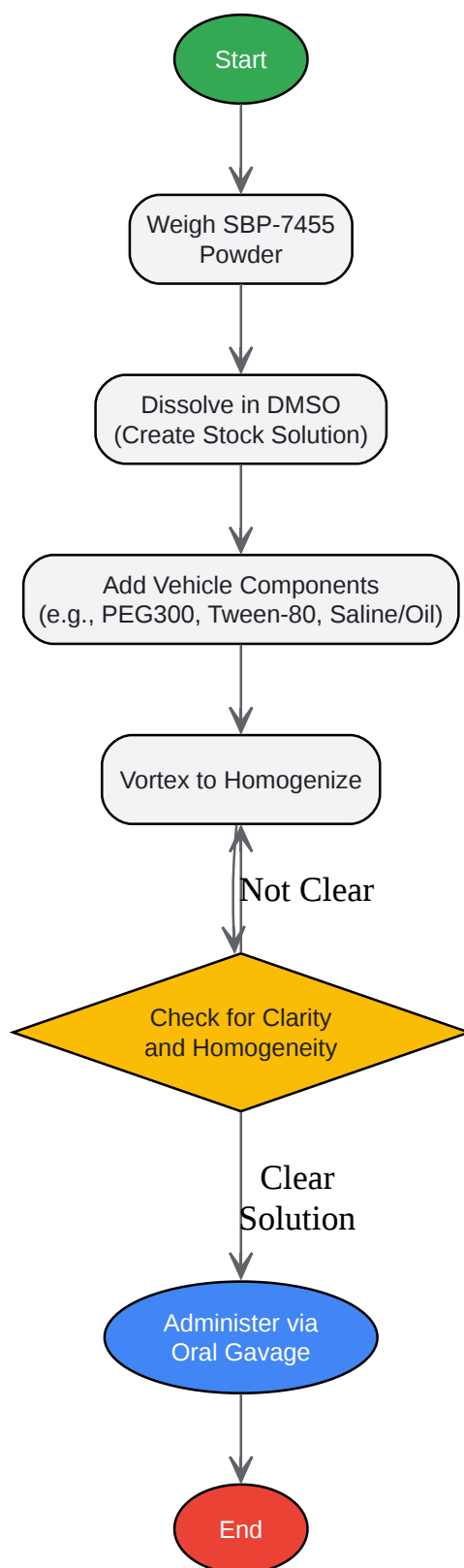
- Prepare a stock solution of **SBP-7455** in DMSO. For instance, to get a final concentration of 2.08 mg/mL, a 20.8 mg/mL stock in DMSO is needed.[\[2\]](#)
- In a sterile tube, add the required volume of the **SBP-7455** DMSO stock solution. For 1 mL of the final formulation, use 100 µL.
- Add 900 µL of corn oil to the DMSO stock solution.
- Vortex the mixture vigorously until a uniform and clear solution is achieved. The mixed solution should be used immediately for optimal results.[\[6\]](#)

## Visualizations

### SBP-7455 Mechanism of Action: Inhibition of Autophagy Initiation

**SBP-7455** is a dual inhibitor of the serine/threonine kinases ULK1 and ULK2, which are essential for the initiation of the autophagy cascade. By inhibiting these kinases, **SBP-7455** blocks the downstream phosphorylation of components of the autophagy machinery, such as ATG13, Beclin-1, and VPS34, thereby preventing the formation of the autophagosome.[\[5\]](#)





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